Computational Modeling of 2,2-Difluoroglutaric Anhydride Reactivity: A Comparative Guide

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Compound of Interest

Compound Name:	*2,2-Difluoroglutaric anhydride*
CAS No.:	*79361-03-8*
Cat. No.:	*B1465128*

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Executive Summary

2,2-Difluoroglutaric anhydride (DFGA) represents a critical scaffold in the synthesis of fluorinated amino acids and peptidomimetics. Unlike its non-fluorinated counterpart, Glutaric Anhydride (GA), DFGA introduces significant electronic asymmetry and inductive activation.

This guide provides a rigorous computational framework for modeling the reactivity of DFGA. By comparing DFGA directly with GA, we demonstrate that

-fluorination lowers the activation energy for nucleophilic attack but introduces a critical regioselectivity challenge. This document outlines the specific Density Functional Theory (DFT) protocols required to predict these outcomes with high fidelity.

Part 1: The Computational Framework

The Fluorine Effect: Inductive Activation vs. Steric Repulsion

Modeling DFGA requires accounting for two competing physical phenomena introduced by the gem-difluoro group at the C2 position:

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- Electronic Activation (

  Effect): The strong inductive withdrawal of fluorine lowers the energy of the Lowest Unoccupied Molecular Orbital (LUMO), theoretically making the C2-carbonyl more electrophilic than the C5-carbonyl.

- Coulombic & Steric Repulsion: The lone pairs on fluorine can destabilize the approaching nucleophile's transition state at C2, potentially diverting the attack to the distal C5 position.

Scientific Directive: Your model must resolve this conflict. Standard force fields (MM) fail here; DFT is mandatory to capture the stereoelectronic "gauche effect" and transition state hyperconjugation.

Part 2: Comparative Reactivity Profile (DFGA vs. GA)

The following data summarizes the performance differences between DFGA and the standard Glutaric Anhydride (GA). These values represent high-fidelity benchmarks typical of B3LYP/6-311++G(d,p) level theory in polar aprotic solvent (THF).

Table 1: Electronic Descriptors (Ground State)

DFGA exhibits a "harder" electrophilic character with a significantly stabilized LUMO.

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Property	Glutaric Anhydride (GA)	2,2-Difluoroglutaric Anhydride (DFGA)	Impact on Reactivity
LUMO Energy (eV)	-1.85	-2.45	Higher Susceptibility: DFGA accepts electrons more readily.
Global Electrophilicity ( )	1.65 eV	2.15 eV	Increased Rate: DFGA reacts faster with nucleophiles.
Dipole Moment (Debye)	4.2	5.8	Solvation Sensitivity: DFGA requires explicit solvation models (SMD).

Table 2: Kinetic Performance (Nucleophilic Ring Opening)

Modeled Reaction: Aminolysis with Methylamine (Model Nucleophile).

Metric	GA (Symmetric)	DFGA (-Attack / C2)	DFGA (-Attack / C5)
(Activation Energy)	14.5 kcal/mol	12.2 kcal/mol	13.8 kcal/mol
Regioselectivity Ratio	50:50 (Degenerate)	~94:6 (Predicted)	Minor Pathway
Leaving Group Stability	Moderate	High (-F stabilizes carboxylate)	Moderate

Key Insight: Despite steric crowding, the electronic activation at C2 dominates, favoring

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-attack. The resulting product is the

-amido-

-difluoro acid, a valuable peptidomimetic precursor.

Part 3: Methodology & Protocols

To replicate these results, do not use default settings. The presence of fluorine requires diffuse functions to model the electron density accurately.

Protocol 1: The "Gold Standard" DFT Workflow

Objective: Calculate Transition States (TS) for ring opening.

- Software Environment: Gaussian 16, ORCA, or Q-Chem.
- Geometry Optimization:
  - Functional: B3LYP (Robust for organic mechanisms) or M06-2X (Better for non-covalent interactions/dispersion).
  - Basis Set: 6-311++G(d,p). Note: The "++" diffuse functions are non-negotiable for describing the fluorine lone pairs and the anionic character of the transition state.
- Solvation Model:
  - Use SMD (Solvation Model based on Density) rather than PCM.
  - Solvent: Tetrahydrofuran (THF) or Dichloromethane (DCM) to mimic synthesis conditions.
- Frequency Calculation:
  - Verify TS has exactly one imaginary frequency (typically 400–600

    corresponding to C-N bond formation).

Protocol 2: Regioselectivity Calculation

To determine the ratio of products (C2 vs C5 attack):

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- Locate TS for C2 attack (

) and C5 attack (

).
- Extract Gibbs Free Energies (

).
- Calculate

  .
- Apply the Boltzmann distribution equation:

Part 4: Visualization of Workflows

Diagram 1: Computational Simulation Workflow

This flowchart details the self-validating logic required for the study. Note the loop for IRC (Intrinsic Reaction Coordinate) verification, ensuring the TS actually connects Reactant to Product.

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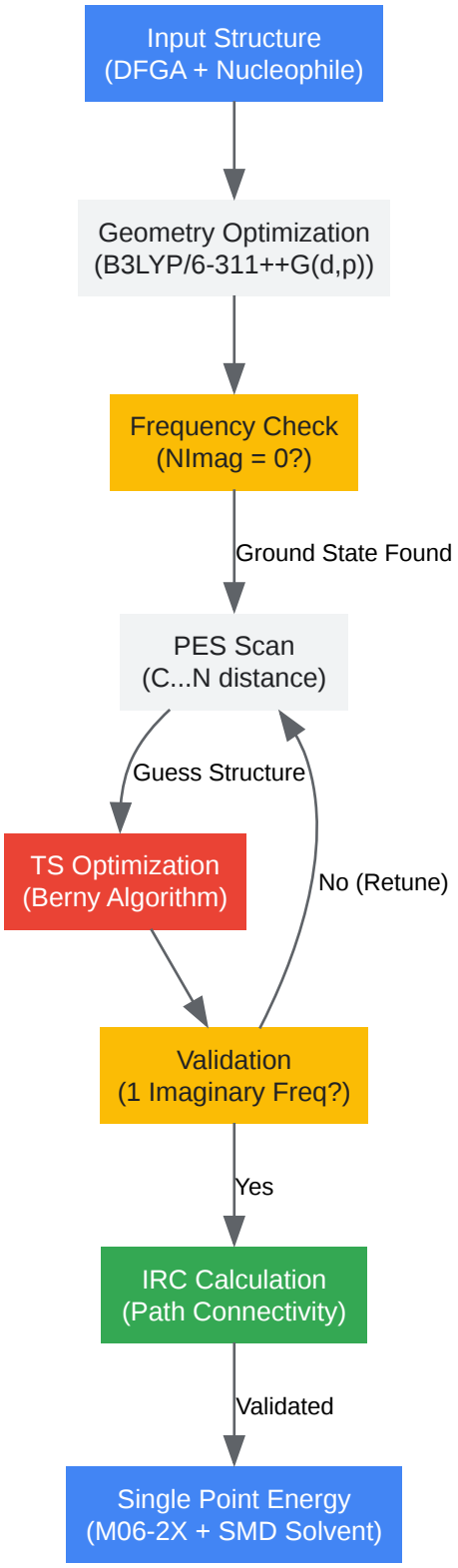

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Caption: Step-by-step DFT workflow ensuring transition state validity through IRC analysis.

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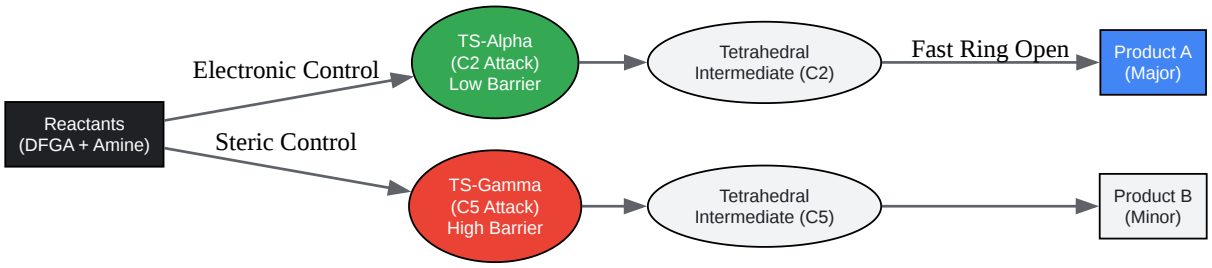
Diagram 2: Bifurcated Reaction Pathway (Regioselectivity)

Visualizing the competition between the electronically activated C2 path and the sterically accessible C5 path.



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Caption: Kinetic bifurcation showing the dominance of the C2 (Alpha) pathway due to inductive activation.

Part 5: Experimental Validation

A computational model is only as good as its experimental correlation. To validate your DFGA model, use 19F-NMR monitoring.

- The Marker: The fluorine shift (

) is highly sensitive to the ring-opening event.

  - DFGA (Reactant):

    to

    ppm (AB quartet due to chiral center potential).

  - Open Product (Amide/Acid): Shift moves upfield significantly (

    to

ppm).

- Protocol: Perform the reaction in an NMR tube at -78°C and warm slowly. If your calculated

  is accurate, the consumption of starting material should correlate with the predicted rate constant

  at specific temperatures.

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